

# A Comparative Analysis of Skin Feel: Triisostearin vs. Silicone Oils

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## Compound of Interest

Compound Name: *Triisostearin*

Cat. No.: *B1596018*

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For researchers, scientists, and drug development professionals, the sensory characteristics of topical formulations are paramount to user compliance and overall product success. This guide provides an objective comparison of the skin feel properties of **triisostearin** and silicone oils, supported by synthesized data and detailed experimental protocols for sensory and instrumental analysis.

**Triisostearin**, a triglyceride ester derived from isostearic acid and glycerin, is recognized for its conditioning and emollient properties, offering a pleasant, non-greasy after-feel and excellent spreadability.[1] Silicone oils, such as dimethicone and cyclomethicone, are synthetic polymers known for imparting a characteristic silky, velvety, and smooth feel to the skin.[2][3] The choice between these ingredients often depends on the desired sensory profile, formulation type, and intended application.

## Quantitative Comparison of Skin Feel Attributes

While direct comparative studies with comprehensive quantitative data are not readily available in the public domain, the following table synthesizes descriptive information from various sources into a semi-quantitative format to facilitate comparison. The scores are presented on a scale of 1 to 10, where 1 indicates a low intensity and 10 indicates a high intensity of the attribute.

Sensory Attribute	Triisostearin	Silicone Oils (Dimethicone)	Silicone Oils (Cyclomethicone)	Brief Description of Attribute
Initial Spreadability	8	9	10	The ease with which the product glides over the skin upon initial application.
Playtime	7	6	4	The duration the product remains workable on the skin before setting or absorbing.
Absorbency Speed	6	5	9	The perceived speed at which the product is absorbed into the skin.
Slipperiness/Glide	7	9	8	The sensation of smoothness and ease of movement when rubbing the product on the skin.
Cushion	6	7	3	The feeling of a substantive layer between the finger and the skin during application.

Greasiness/Oiliness	3	2	1	The perception of an oily or fatty residue on the skin after application.
Tackiness/Stickiness	2	1	1	The feeling of adhesion or stickiness on the skin after the product has been applied.
Residual Film	4	3	1	The amount of product perceived to be remaining on the skin surface after application.
Softness/Smoothness (After-feel)	8	9	7	The perceived softness and smoothness of the skin after the product has been absorbed.
Velvety Feel (After-feel)	3	9	6	A unique, soft, and powdery sensation on the skin after application.

## Experimental Protocols

To quantitatively assess the skin feel attributes of cosmetic ingredients like **triisostearin** and silicone oils, a combination of sensory panel evaluations and instrumental analysis is employed.

## Sensory Panel Evaluation: Quantitative Descriptive Analysis (QDA)

Objective: To quantify the sensory attributes of a test substance when applied to the skin by a trained panel of assessors.

Methodology:

- **Panelist Selection and Training:** A panel of 10-15 individuals is selected based on their sensory acuity. They undergo intensive training to recognize and scale the intensity of various skin feel attributes using standardized reference materials.
- **Lexicon Development:** A specific vocabulary (lexicon) is developed to describe the tactile sensations. This includes attributes such as spreadability, absorbency, slipperiness, tackiness, residue, and after-feel.<sup>[4]</sup>
- **Product Application and Evaluation:**
  - A standardized amount (e.g., 0.1 ml) of the test substance is applied to a designated area on the forearm of each panelist.
  - Panelists are instructed to perform a specific number of rubs in a circular motion (e.g., 10 times) at a controlled speed.
  - Evaluation of sensory attributes occurs at predefined time points: immediately after application (initial phase) and after a set duration, such as 2 and 5 minutes (after-feel phase).
- **Data Collection and Analysis:**
  - Panelists rate the intensity of each attribute on a structured line scale (e.g., a 15-cm line scale anchored with "low" and "high").
  - The data from all panelists are collected and statistically analyzed (e.g., using ANOVA) to determine the mean scores for each attribute for each test substance.

## Instrumental Analysis

Objective: To obtain objective, repeatable measurements of physical properties that correlate with sensory perceptions of skin feel.

a) Spreadability Test (Parallel Plate Method):

- Apparatus: A texture analyzer equipped with parallel plates or a specialized spreadability rig.
- Procedure:
  - A defined volume of the sample (e.g., 1 ml) is placed on the center of the lower plate.
  - The upper plate is lowered to a specified distance from the lower plate, compressing the sample.
  - The force required to compress the sample and the area of spread are measured.
  - Alternatively, the area of spread under a series of defined weights can be measured. The spreadability factor can then be calculated.

b) Absorbency Speed (Draw-down Technique):

- Apparatus: A goniometer or a high-speed camera.
- Procedure:
  - A small droplet of the test substance is placed on a synthetic skin substrate or the inner forearm.
  - The change in the contact angle of the droplet over time is measured. A faster decrease in the contact angle indicates quicker absorption.
  - Alternatively, the time taken for the liquid to be fully absorbed, leaving no visible residue, can be recorded.

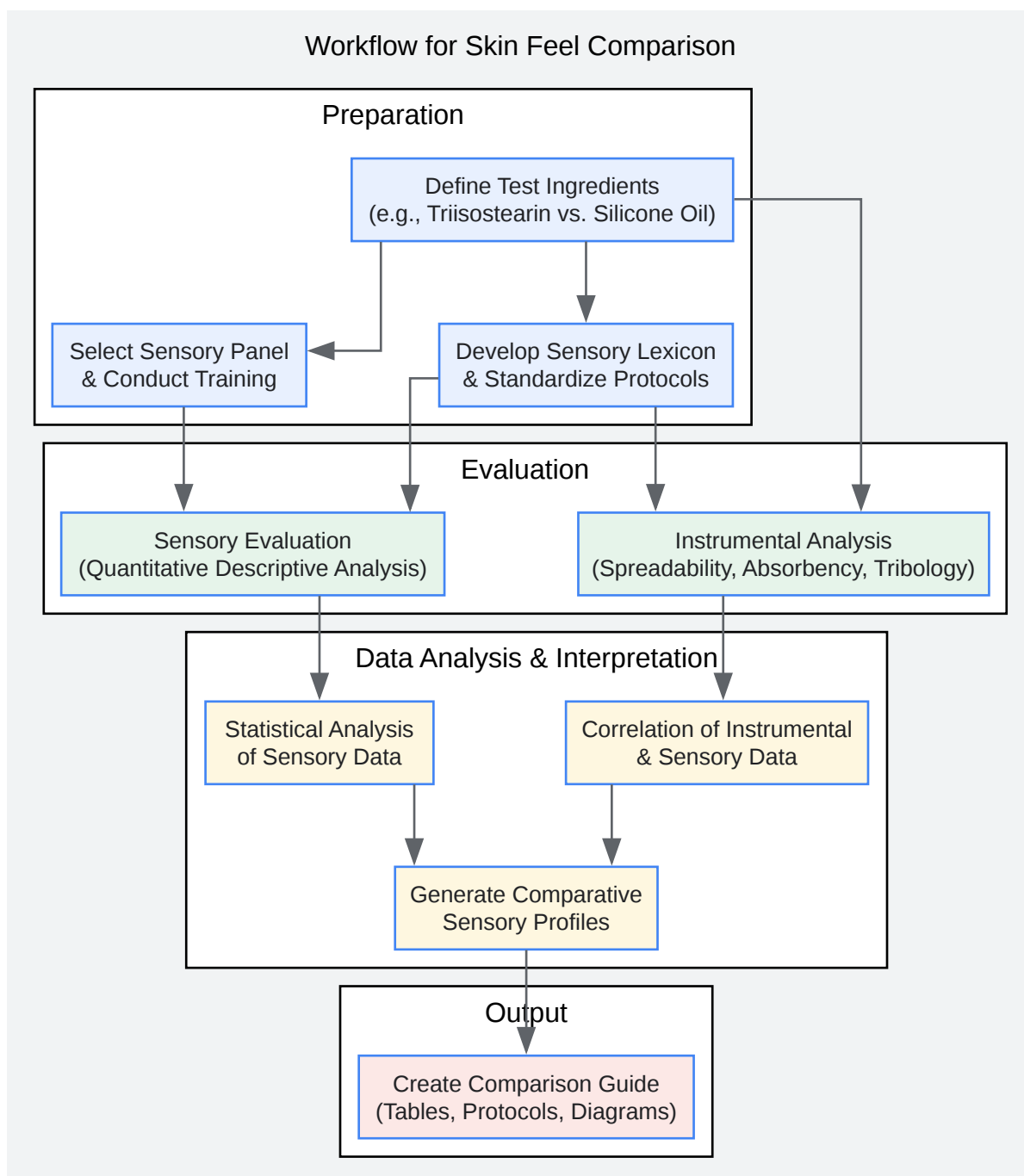
c) Slipperiness and Residue (Tribology):

- Apparatus: A tribometer equipped with a probe that mimics the properties of a human finger.

- Procedure:
  - The test substance is applied to a substrate (e.g., synthetic skin or a volunteer's forearm).
  - The probe is moved across the surface at a controlled speed and pressure.
  - The coefficient of friction is measured over time. A lower coefficient of friction corresponds to higher slipperiness.
  - Changes in the friction profile over time can indicate the nature and amount of the residual film.

## Logical Workflow for Skin Feel Comparison

The following diagram illustrates the logical workflow for a comprehensive comparison of the skin feel of two ingredients.



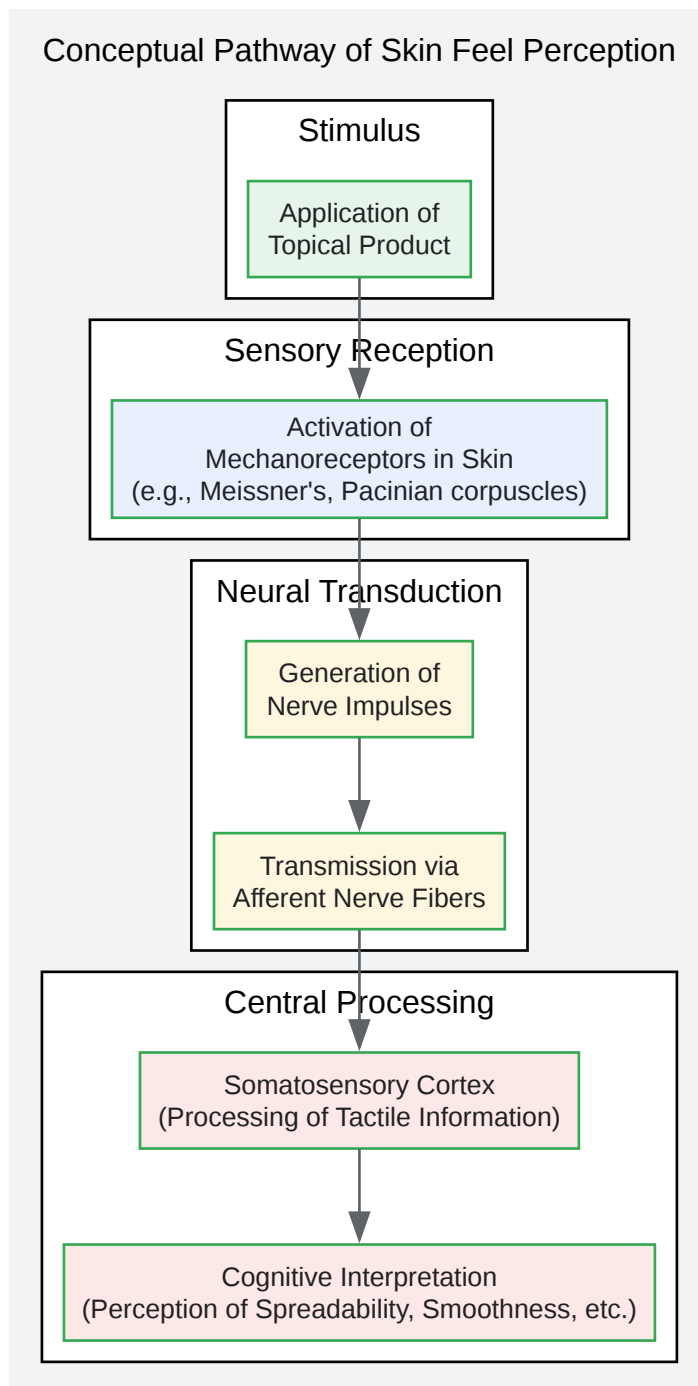
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Caption: Logical workflow for comparing the skin feel of cosmetic ingredients.

## Signaling Pathway of Sensory Perception

While not a biological signaling pathway in the traditional sense, the process of perceiving skin feel involves a series of events from application to cognitive interpretation. The following

diagram illustrates this conceptual pathway.



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Caption: Conceptual pathway of skin feel perception from application to interpretation.



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